

Application Notes and Protocols for Buchwald-Hartwig Amination Using CPhos Ligand

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Compound of Interest

Compound Name:	CPhos
Cat. No.:	B591583

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Introduction

The Buchwald-Hartwig amination is a cornerstone of modern organic synthesis, enabling the formation of carbon-nitrogen (C-N) bonds through a palladium-catalyzed cross-coupling reaction.^{[1][2]} This reaction has revolutionized the synthesis of aryl amines, which are crucial components in pharmaceuticals, agrochemicals, and materials science.^{[1][3]} The efficiency and substrate scope of the Buchwald-Hartwig amination are highly dependent on the choice of phosphine ligand complexed to the palladium catalyst. **CPhos** (2-Dicyclohexylphosphino-2',6'-bis(dimethylamino)-1,1'-biphenyl) is a bulky, electron-rich biarylphosphine ligand that has demonstrated exceptional performance in facilitating these transformations.^[1] Its unique structure promotes the key steps of the catalytic cycle—oxidative addition and reductive elimination—leading to high yields and broad substrate compatibility.^[1]

These application notes provide a comprehensive overview of the use of the **CPhos** ligand in Buchwald-Hartwig amination reactions, including detailed experimental protocols and data on substrate scope and reaction yields.

Advantages of Using CPhos Ligand

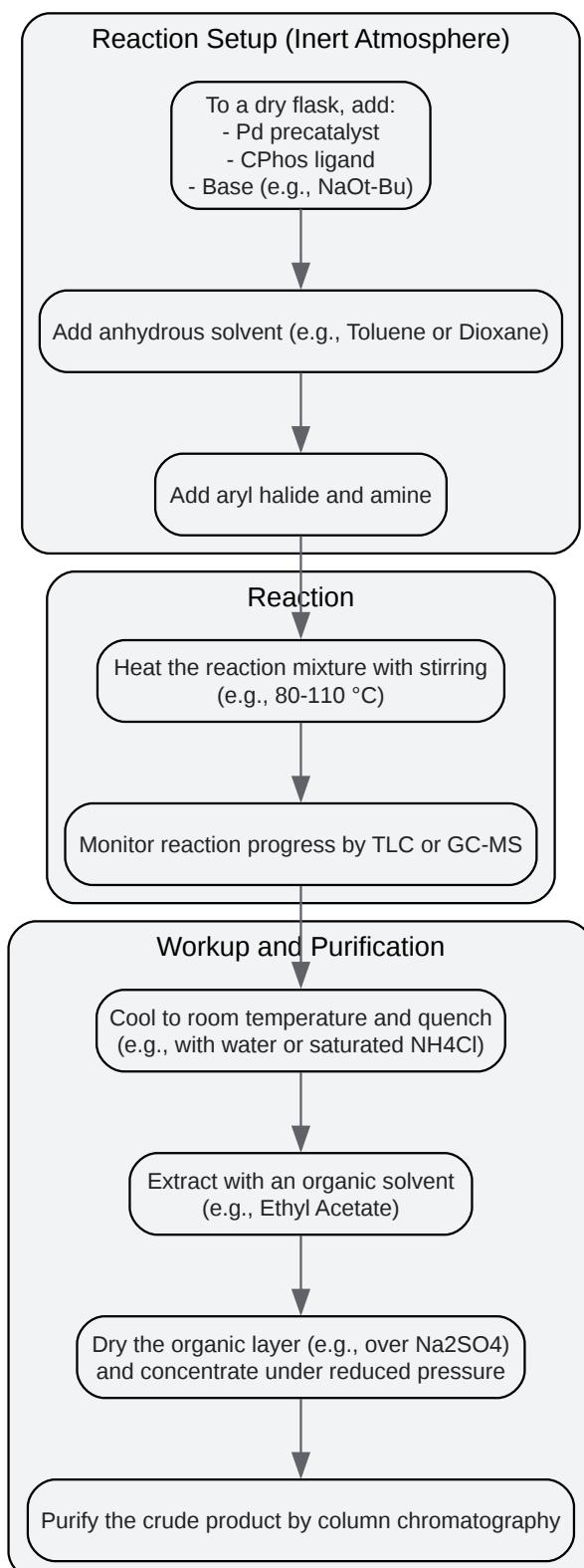
The use of the **CPhos** ligand in palladium-catalyzed aminations offers several key advantages:

- High Catalytic Activity: **CPhos** promotes efficient catalysis, allowing for low catalyst loadings and high turnover numbers.[1]
- Broad Substrate Scope: The ligand is effective for the coupling of a wide range of aryl and heteroaryl halides (including less reactive chlorides) with various primary and secondary amines.[1]
- Excellent Functional Group Tolerance: The mild reaction conditions tolerated by the **CPhos**/palladium system allow for the presence of various functional groups on both the aryl halide and the amine coupling partners.[2]
- Facilitation of Key Catalytic Steps: The electronic and steric properties of **CPhos** enhance the rates of both the oxidative addition of the aryl halide to the palladium(0) center and the subsequent reductive elimination of the desired aryl amine product from the palladium(II) intermediate.[1][3]

Catalytic Cycle

The generally accepted mechanism for the Buchwald-Hartwig amination proceeds through a catalytic cycle involving a palladium(0)/palladium(II) interchange.



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